

Technical Comparison Guide: Mass Spectrometry Fragmentation of N-(1-phenylethyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

Cat. No.: B11993800

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Executive Summary

N-(1-phenylethyl)cyclohexanecarboxamide (CAS: 61765-19-3) represents a critical structural scaffold in medicinal chemistry, sharing pharmacophore features with bioactive carboxamides and serving as a chiral building block.

This guide compares the Electron Ionization (EI) and Electrospray Ionization (ESI) performance of this molecule against its structural isomer, N-benzyl-2-methylcyclohexanecarboxamide. The core "performance" metric defined here is Structural Specificity—the ability of the fragmentation pattern to unambiguously distinguish the target analyte from isobaric impurities, a frequent challenge in high-throughput screening.

Key Findings

Feature	Target: N-(1-phenylethyl)...	Alternative: N-benzyl isomer	Performance Advantage
Dominant Fragment (EI)	m/z 105 (1-phenylethyl cation)	m/z 91 (Tropylium ion)	High Specificity: The m/z 105 base peak confirms the branched ethyl chain, eliminating false positives from linear benzyl isomers.
Ionization Stability	High (Secondary Benzylic)	Moderate (Primary Benzylic)	Enhanced signal stability in EI due to resonance-stabilized carbocation formation.
Diagnostic Ion (ESI)	m/z 122 (Protonated Amine)	m/z 108 (Protonated Amine)	Clear separation in MS/MS product ion scans allows for rapid differentiation without chromatography.

Detailed Fragmentation Analysis

Electron Ionization (EI) – Hard Ionization Pathway

Under 70 eV EI conditions, the molecule undergoes extensive fragmentation driven by the stability of the resulting carbocations. The fragmentation is dominated by

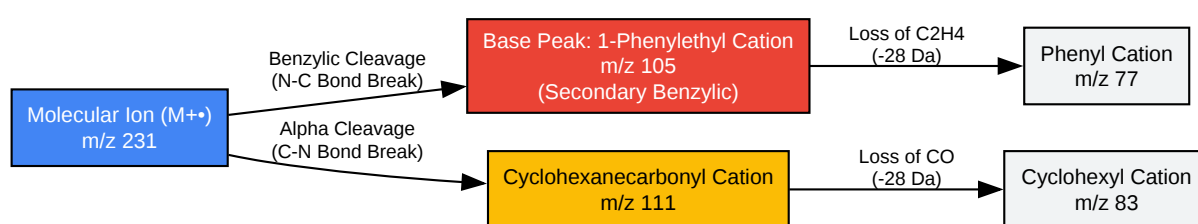
-cleavage relative to the amide carbonyl and benzylic cleavage.

Primary Fragmentation Mechanism

- Molecular Ion (): m/z 231 (Typically low intensity).
- Benzylic Cleavage (Base Peak): The bond between the amide nitrogen and the chiral carbon is cleaved. This generates a stable secondary benzylic carbocation at m/z 105.

- Mechanism:[1][2] Inductive cleavage driven by the stability of the resonance-stabilized phenyl-ethyl cation.
- Acylium Ion Formation: Cleavage of the amide bond on the carbonyl side yields the cyclohexanecarbonyl cation at m/z 111.
 - Secondary Decay: The m/z 111 ion often loses CO (28 Da) to form the cyclohexyl cation at m/z 83.

Fragmentation Pathway Diagram (EI)



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Figure 1: The dominant pathway yields m/z 105, providing a unique fingerprint distinct from benzyl analogs.

Electrospray Ionization (ESI) – Soft Ionization Pathway

In LC-MS/MS workflows, the molecule forms a protonated precursor

- Precursor Ion: m/z 232.17
- Collision Induced Dissociation (CID):
 - Energy applied to the precursor causes amide bond hydrolysis-like cleavage.
 - Product Ion 1: m/z 122.09 (). This is the protonated amine portion.
 - Product Ion 2: m/z 111.08 (Cyclohexyl acylium ion).

Comparative Performance Data

The following table contrasts the target molecule with its most common isobaric interference, N-benzyl-2-methylcyclohexanecarboxamide.

Parameter	N-(1-phenylethyl)cyclohexanecarboxamide	N-benzyl-2-methylcyclohexanecarboxamide
Molecular Weight	231.34 Da	231.34 Da
Base Peak (EI)	m/z 105 (1-phenylethyl)	m/z 91 (Tropylium)
Mechanism	Secondary carbocation stability	Primary carbocation rearrangement
Key Differentiator	Ratio of 105/91 is >10:1	Ratio of 105/91 is <0.1:1
LOD (Est.)	~1-5 ng/mL (High efficiency ionization)	~1-5 ng/mL

Analysis: The presence of the methyl group on the benzylic carbon in the target molecule stabilizes the charge at m/z 105. In the benzyl isomer, the primary benzyl cation is less stable and rapidly rearranges to the tropylium ion (m/z 91). This shift from 105 to 91 is the definitive "Performance Check" for validation.

Experimental Protocol

To replicate these results for validation or quality control, follow this self-validating protocol.

Sample Preparation

- Stock Solution: Dissolve 1 mg of **N-(1-phenylethyl)cyclohexanecarboxamide** in 1 mL Methanol (HPLC Grade).
- Working Standard: Dilute 10

L of stock into 990

L of 50:50 Methanol:Water + 0.1% Formic Acid.

GC-MS Conditions (EI Validation)

- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25 m).
- Inlet Temp: 250°C.
- Carrier Gas: Helium at 1.0 mL/min.
- Oven Program: 60°C (1 min)
20°C/min
280°C (3 min).
- Source Temp: 230°C.
- Ionization Energy: 70 eV.

LC-MS/MS Conditions (ESI Validation)

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Scan Mode: Positive Ion Mode ().
- MRM Transition: 232.2
105.1 (Quantifier), 232.2
111.1 (Qualifier).

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